

synthesis of 1-Methyl-1H-indazole-5-carbonitrile from 1H-indazole-5-carbonitrile

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Compound of Interest

Compound Name: 1-Methyl-1H-indazole-5-carbonitrile

Cat. No.: B1311863

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Synthesis of 1-Methyl-1H-indazole-5-carbonitrile: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of **1-Methyl-1H-indazole-5-carbonitrile** from its precursor, 1H-indazole-5-carbonitrile. The document outlines a detailed experimental protocol, summarizes key quantitative data, and presents visual diagrams of the reaction workflow and mechanism to facilitate understanding and replication in a laboratory setting.

Introduction

Indazole derivatives are a significant class of heterocyclic compounds widely employed in medicinal chemistry due to their diverse pharmacological activities. The N-methylation of indazoles is a crucial synthetic step in the development of many pharmaceutical agents, as the position of the methyl group on the indazole ring can significantly influence the molecule's biological properties. The synthesis of **1-Methyl-1H-indazole-5-carbonitrile** is a key process for accessing a range of specialized compounds for drug discovery and development.

This guide focuses on a common and effective method for the N-methylation of 1H-indazole-5-carbonitrile, utilizing a strong base such as sodium hydride in an aprotic polar solvent. This

approach generally favors the formation of the thermodynamically more stable N-1 methylated regioisomer.

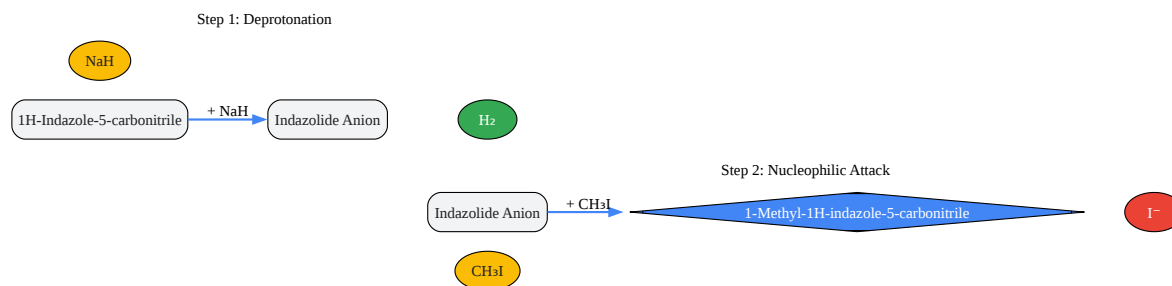
Reaction Scheme

The overall chemical transformation is depicted below:

Caption: Experimental workflow for the synthesis of **1-Methyl-1H-indazole-5-carbonitrile**.

Reaction Mechanism

The reaction proceeds via a nucleophilic substitution mechanism, which is outlined in the diagram below.



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Caption: Proposed mechanism for the N-methylation of 1H-indazole-5-carbonitrile.

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